

Long-term storage conditions for Kuromanin chloride powder and solutions

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Compound of Interest

Compound Name: Kuromanin chloride

Cat. No.: B1668917

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Technical Support Center: Kuromanin Chloride

This technical support center provides guidance on the long-term storage, handling, and use of **Kuromanin chloride** powder and solutions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **Kuromanin chloride** powder?

A1: **Kuromanin chloride** powder is hygroscopic and should be stored in a tightly sealed container in a dry place. For optimal stability, it is recommended to store the powder at -20°C for up to 3 years.^{[1][2][3][4][5]} Some suppliers also indicate that storage at 4°C is acceptable for shorter periods.

Q2: How should I store **Kuromanin chloride** solutions for long-term use?

A2: The storage conditions for **Kuromanin chloride** solutions depend on the solvent and the desired storage duration. For stock solutions prepared in DMSO, it is recommended to aliquot and store them at -80°C for up to 6 months to a year, or at -20°C for up to 1 month.^{[1][4][6]} To prevent degradation from repeated freeze-thaw cycles, it is crucial to store the solution in single-use aliquots.^{[3][6]}

Q3: What solvents are suitable for dissolving **Kuromanin chloride**?

A3: **Kuromanin chloride** is soluble in several organic solvents and water. It is soluble in DMSO (up to 97 mg/mL), methanol, ethanol, and acetone.[1][4][7] It is also soluble in water.[2][7] For in vivo studies, complex solvent systems such as 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline can be used to achieve a clear solution.[6][8]

Q4: Is **Kuromanin chloride** stable at room temperature?

A4: **Kuromanin chloride** is not recommended for long-term storage at room temperature. The degradation rate of anthocyanins like Kuromanin increases significantly with prolonged exposure to ambient temperatures and light.[9][10] For shipping, it may be sent at room temperature, but it should be stored under recommended cold conditions upon receipt.[6]

Q5: What are the known incompatibilities for **Kuromanin chloride**?

A5: **Kuromanin chloride** should not be stored with strong oxidizing agents, as this can lead to hazardous reactions.[2][5][8]

Troubleshooting Guide

Issue: The **Kuromanin chloride** powder appears clumpy or has changed color.

- Possible Cause: The compound is hygroscopic and may have absorbed moisture.[9]
- Solution: Ensure the container is always tightly sealed and stored in a desiccated environment. If clumping is observed, briefly desiccating the powder under vacuum (if appropriate for the vial) may help, but for quantitative experiments, using a fresh, properly stored vial is recommended.

Issue: My **Kuromanin chloride** solution has precipitated after storage.

- Possible Cause 1: The storage temperature was not low enough, or the solution underwent multiple freeze-thaw cycles.[6]
- Solution 1: Always store solutions at -80°C for long-term stability and prepare single-use aliquots to avoid repeated temperature fluctuations.[3][6]

- Possible Cause 2: The concentration of the solution exceeds its solubility at the storage temperature.
- Solution 2: Gentle warming and sonication can help redissolve the precipitate.^{[6][8]} If precipitation persists, consider preparing a slightly lower concentration stock solution.

Issue: I am observing a loss of biological activity in my experiments.

- Possible Cause: The **Kuromanin chloride** solution may have degraded due to improper storage or handling. Anthocyanins are sensitive to pH, light, and temperature.^{[9][10]}
- Solution: Prepare fresh solutions from a properly stored powder. Protect solutions from light by using amber vials or wrapping tubes in foil. Ensure the pH of your experimental buffer is compatible with **Kuromanin chloride** stability.

Data Presentation

Table 1: Long-Term Storage Conditions for **Kuromanin Chloride** Powder

Parameter	Condition	Duration	Reference
Temperature	-20°C	Up to 3 years	^{[1][2][3][4]}
Atmosphere	Dry, Desiccated	As long as stored	^[3]
Container	Tightly sealed	As long as stored	^[5]

Table 2: Long-Term Storage Conditions for **Kuromanin Chloride** Solutions

Solvent	Temperature	Duration	Recommendations	Reference
DMSO	-80°C	6 - 12 months	Aliquot to avoid freeze-thaw	^{[1][4][6]}
DMSO	-20°C	1 month	Aliquot to avoid freeze-thaw	^{[3][4][6]}

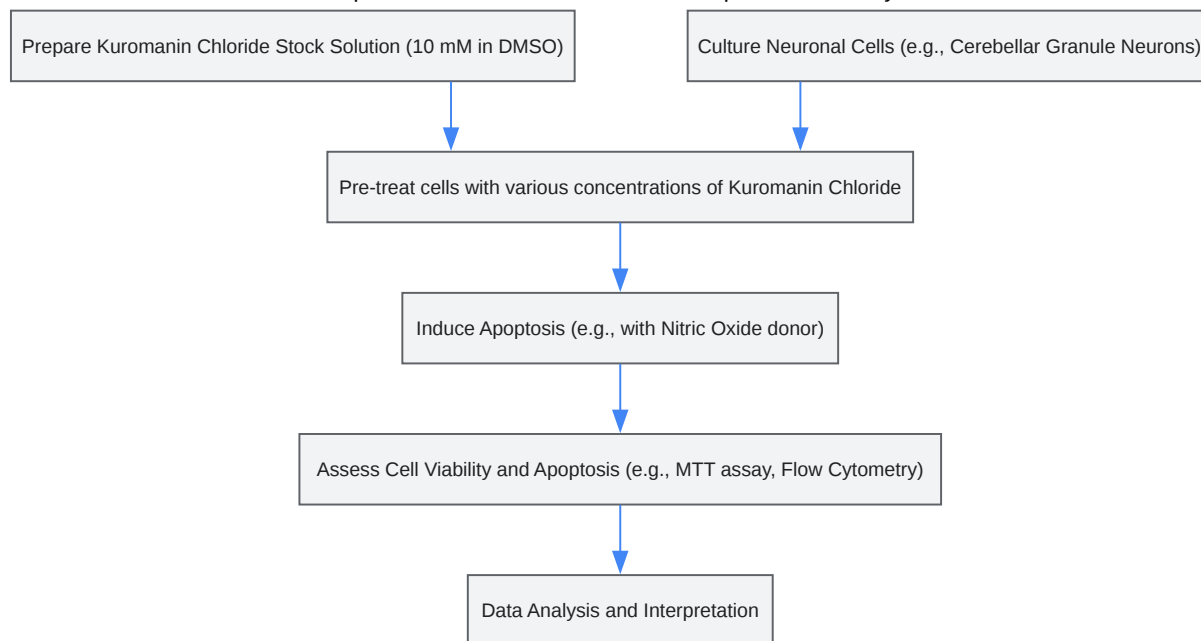
Experimental Protocols

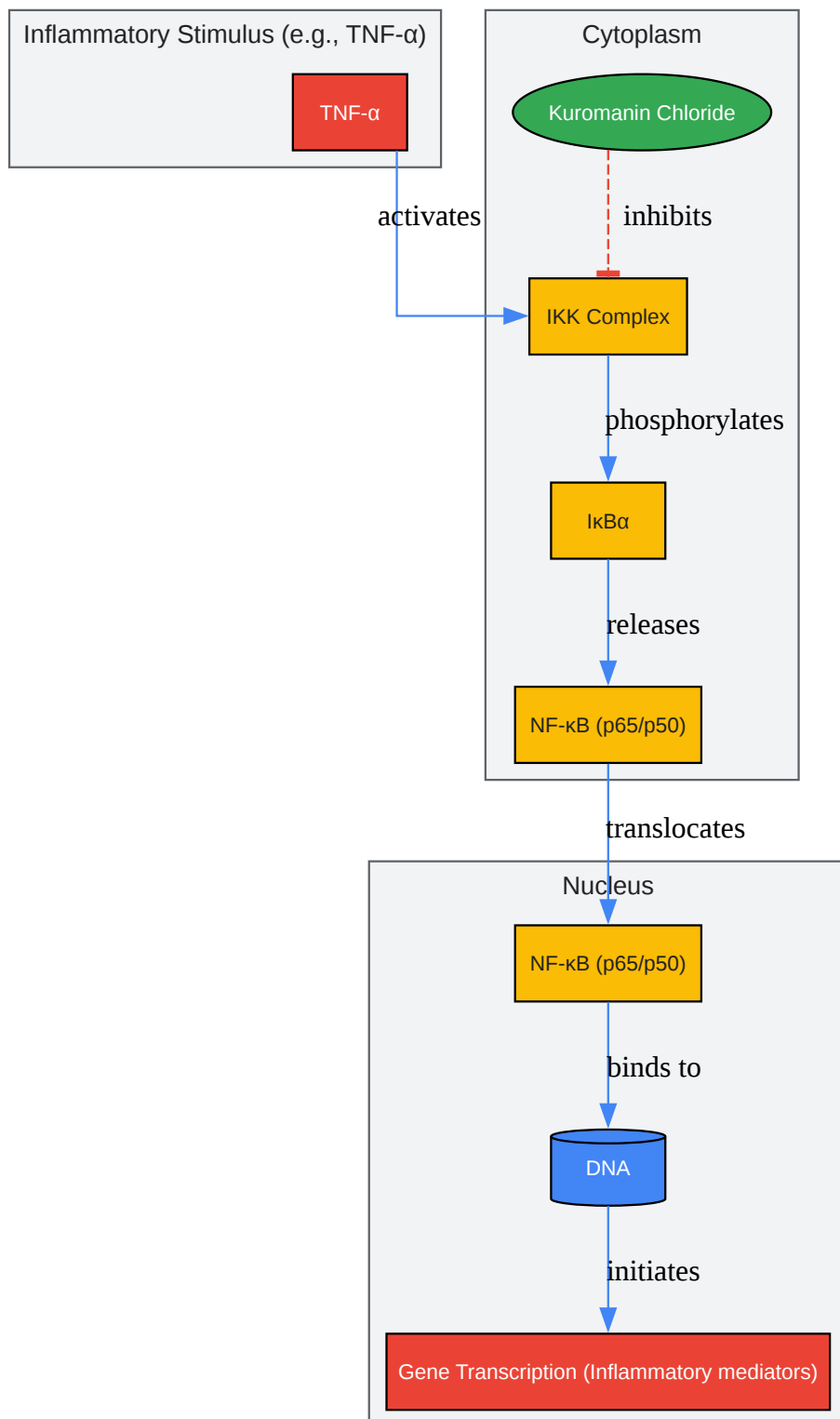
Protocol: Preparation of a 10 mM **Kuromanin Chloride** Stock Solution in DMSO

- Materials:
 - **Kuromanin chloride** powder (Molecular Weight: 484.84 g/mol)
 - Anhydrous DMSO
 - Sterile, amber microcentrifuge tubes or cryovials
 - Calibrated pipette and sterile tips
- Procedure:
 1. Equilibrate the **Kuromanin chloride** vial to room temperature before opening to minimize moisture condensation.
 2. Weigh out the required amount of **Kuromanin chloride** powder in a sterile microfuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.85 mg of the powder.
 3. Add the appropriate volume of anhydrous DMSO to the powder. For a 10 mM solution from 4.85 mg, add 1 mL of DMSO.
 4. Vortex the solution until the powder is completely dissolved. If necessary, gentle warming (e.g., in a 37°C water bath for a few minutes) and sonication can be used to aid dissolution.^{[6][8]}
 5. Once fully dissolved, aliquot the stock solution into single-use, sterile amber vials.
 6. Store the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for short-term storage (up to 1 month).^{[1][4]}

Mandatory Visualizations

Experimental Workflow: In Vitro Neuroprotection Assay



Kuromanin Chloride Inhibition of NF- κ B Signaling[Click to download full resolution via product page](#)

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